

The Biosynthesis of (-)-Cyclophenin: A Fungal Alkaloid's Intricate Pathway

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Compound of Interest

Compound Name: (-)-Cyclophenin

Cat. No.: B15576796

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Cyclophenin is a benzodiazepine alkaloid produced by various fungal species, notably from the *Penicillium* and *Aspergillus* genera. Its unique diazepine-epoxide structure has garnered interest from the scientific community. This technical guide provides a comprehensive overview of the biosynthetic pathway of **(-)-Cyclophenin**, detailing the enzymatic transformations, the genetic framework, and the experimental methodologies employed to elucidate this complex process. The pathway commences with the condensation of two key amino acid precursors, L-phenylalanine and anthranilic acid, and proceeds through a series of enzymatic modifications, including the action of a non-ribosomal peptide synthetase (NRPS), a dioxygenase, and a methyltransferase. This guide consolidates the current understanding of **(-)-Cyclophenin** biosynthesis, presenting quantitative data where available, outlining key experimental protocols, and providing visual representations of the pathway and associated experimental workflows to serve as a valuable resource for researchers in natural product biosynthesis and drug discovery.

Introduction

Fungal secondary metabolites are a rich source of structurally diverse and biologically active compounds. Among these, the benzodiazepine alkaloids represent a significant class of natural products. **(-)-Cyclophenin**, produced by fungi such as *Penicillium cyclopium*, is a notable member of this family. The biosynthesis of **(-)-Cyclophenin** is intricately linked to the production

of other alkaloids, such as viridicatin. Understanding the enzymatic machinery and regulatory mechanisms governing the formation of **(-)-Cyclophenin** is crucial for potential bioengineering efforts to produce novel derivatives with enhanced therapeutic properties. This document aims to provide a detailed technical guide to the core biosynthetic pathway of **(-)-Cyclophenin**.

The Core Biosynthetic Pathway of **(-)-Cyclophenin**

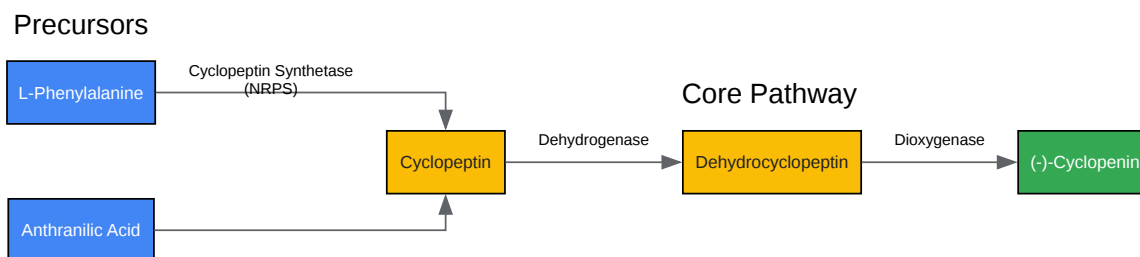
The biosynthesis of **(-)-Cyclophenin** begins with the activation and condensation of L-phenylalanine and anthranilic acid. This process is catalyzed by a multi-modular enzyme known as cyclopeptin synthetase, a non-ribosomal peptide synthetase (NRPS). The resulting intermediate, cyclopeptin, undergoes a series of enzymatic modifications to yield **(-)-Cyclophenin**.

The key steps in the pathway are:

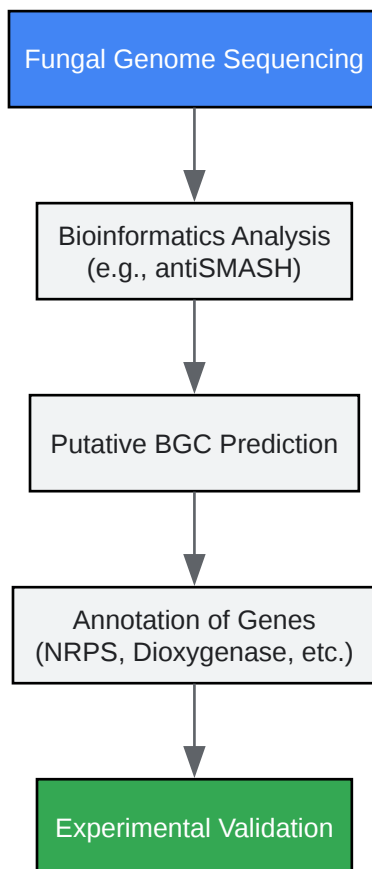
- **Cyclopeptin Formation:** L-phenylalanine and anthranilic acid are activated and tethered to the cyclopeptin synthetase. The enzyme then catalyzes the formation of the dipeptide, which is subsequently cyclized to form the benzodiazepine ring structure of cyclopeptin.
- **Dehydrogenation:** Cyclopeptin is then dehydrogenated to form dehydrocyclopeptin. This step is a crucial precursor to the final oxidative cyclization.
- **Epoxidation:** A key step in the formation of **(-)-Cyclophenin** is the epoxidation of the benzodiazepine ring. This reaction is catalyzed by a non-heme, Fe(II)/ α -ketoglutarate-dependent dioxygenase, which has been identified in some producing organisms. This enzyme facilitates the formation of the characteristic epoxide ring of **(-)-Cyclophenin**.

The overall biosynthetic pathway is depicted in the following diagram:

Biosynthetic Pathway of (-)-Cyclophenin



Workflow for BGC Identification



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